

Safeguarding Your Research: A Comprehensive Guide to Handling L-Vinylglycine

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Compound of Interest

Compound Name: *L-Vinylglycine*

Cat. No.: *B1582818*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount to groundbreaking work. This guide provides essential, immediate safety and logistical information for the handling of **L-Vinylglycine**, a non-proteinogenic amino acid used in various research applications. Adherence to these procedural steps will help mitigate risks and ensure proper disposal, fostering a culture of safety and responsibility in your laboratory.

Essential Safety and Handling Information

L-Vinylglycine should be handled with care, taking precautions to avoid contact with skin, eyes, and clothing, and to prevent the inhalation of dust.^{[1][2]} It is crucial to work in a well-ventilated area and to use appropriate personal protective equipment (PPE).^[1]

Physical and Chemical Properties

Property	Value
Molecular Formula	C4H7NO2
Molecular Weight	101.1 g/mol [1]
Appearance	Crystalline powder[3]
Color	White[3]
Odor	Odorless[3]
Water Solubility	250 g/L at 25°C[3][4]
Decomposition Temperature	> 233°C[3]

Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is critical to minimize exposure when handling **L-Vinylglycine**. The following table outlines the recommended PPE.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses	Required for protection against dust particles and liquid splashes. Must meet appropriate national standards (e.g., NIOSH or EN 166).[3]
Hand Protection	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended.[3] Gloves must be inspected prior to use. Wash and dry hands after handling.[1]
Body Protection	Laboratory Coat	A standard lab coat is the minimum requirement to protect clothing and skin from potential splashes.[5]
Respiratory Protection	Respirator/Dust Mask	Required when dusts are generated. A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced.[1][3]

Step-by-Step Handling and Disposal Plan

A systematic approach from receipt of **L-Vinylglycine** to its ultimate disposal is essential for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container tightly closed in a dry, cool, and well-ventilated place.[1]
- For long-term storage, a temperature of -20°C in a freezer is recommended.

2. Handling and Preparation:

- Handle in a well-ventilated area, preferably within a chemical fume hood, especially when dealing with the powdered form to avoid dust formation.[\[1\]](#)
- Use non-sparking tools and take measures to prevent fire caused by electrostatic discharge.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)

3. In Case of a Spill:

- Evacuate personnel to a safe area.[\[1\]](#)
- Remove all sources of ignition.[\[1\]](#)
- Wear appropriate PPE, including chemical impermeable gloves and respiratory protection.[\[1\]](#)
- For minor spills, use dry clean-up procedures to avoid generating dust.[\[6\]](#)
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[\[1\]](#)
- Prevent the chemical from entering drains.[\[1\]](#)

4. Disposal Plan:

- **L-Vinylglycine** waste should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[\[1\]](#)
- Do not discharge into sewer systems.[\[1\]](#)
- All contaminated materials, such as gloves, pipette tips, and empty vials, should be collected in a designated and clearly labeled hazardous waste container.
- Contaminated packaging should be triple-rinsed (or equivalent) before being offered for recycling, reconditioning, or disposal in a sanitary landfill.[\[1\]](#)

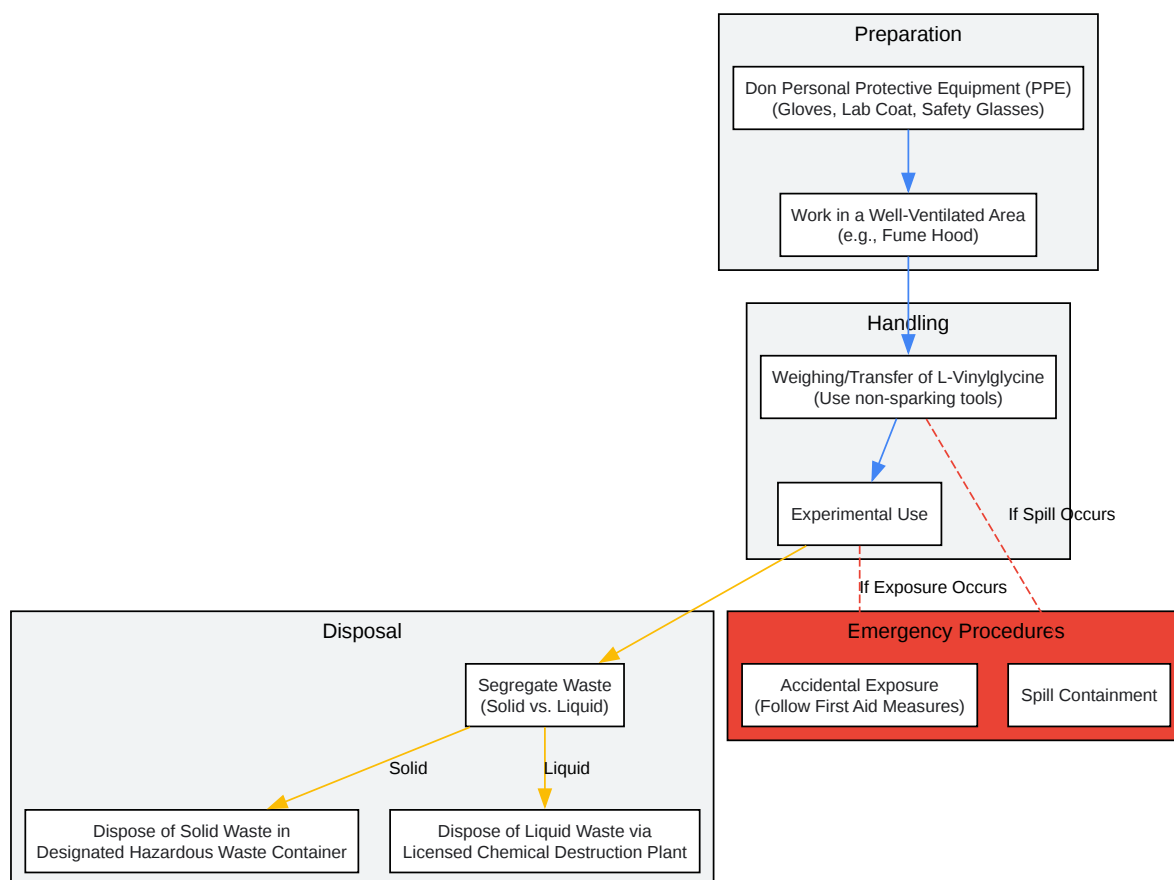
Emergency First Aid Procedures

In the event of accidental exposure, immediate action is crucial.

- After Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)
- After Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[\[1\]](#)
- After Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[1\]](#)
- After Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Visual Workflow for Safe Handling of L-Vinylglycine

To further clarify the procedural flow for handling **L-Vinylglycine**, the following diagram illustrates the key steps from preparation to disposal.



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Caption: Workflow for the safe handling and disposal of **L-Vinylglycine**.

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